

physical properties of long-chain hydroxy esters

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Compound of Interest

Compound Name: 8-ETHOXYCARBONYLOCTANOL

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An In-depth Technical Guide on the Physical Properties of Long-Chain Hydroxy Esters

Audience: Researchers, scientists, and drug development professionals.

Introduction

Long-chain hydroxy esters are a class of organic molecules characterized by a long aliphatic chain containing both an ester functional group and a hydroxyl (-OH) group. These compounds are of significant interest in various scientific fields, including materials science and drug development, due to their unique physicochemical properties which bridge the gap between conventional lipids and more functionalized polymers.[1] Their applications range from serving as biodegradable polymers and biolubricants to acting as precursors in the synthesis of complex bioactive molecules.[2][3] Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs), a subset of this class, have been identified as bioactive lipids with anti-inflammatory and insulin-sensitizing properties, making them relevant in pharmaceutical research.[4][5]

This guide provides a comprehensive overview of the core physical properties of long-chain hydroxy esters, details the experimental protocols used for their characterization, and illustrates key relationships between their structure and physical behavior.

Core Physical Properties

The physical properties of long-chain hydroxy esters are primarily dictated by their molecular weight, the length of the aliphatic chain, the position of the hydroxyl group, and the degree of unsaturation.

Melting and Boiling Points

The melting and boiling points of esters are influenced by intermolecular forces, primarily van der Waals dispersion forces and dipole-dipole interactions.^[6] Long-chain hydroxy esters exhibit higher melting and boiling points compared to non-polar hydrocarbons of similar molecular weight due to these polar interactions.^{[6][7]}

- **Effect of Chain Length:** Melting and boiling points generally increase with the length of the carbon chain.^{[7][8][9]} This is due to the increased surface area, which leads to stronger van der Waals forces between molecules.^[10] For example, thermogravimetric analysis has shown a higher thermal resistance for esters with longer aliphatic chains.^[8]
- **Effect of Hydroxyl Group:** The presence of the hydroxyl group allows for intermolecular hydrogen bonding, which significantly increases the boiling point compared to their non-hydroxylated ester counterparts.^[11] However, their boiling points are generally lower than the isomeric carboxylic acids.^[12]
- **Effect of Unsaturation:** The presence of double bonds (unsaturation) in the carbon chain introduces kinks, particularly for cis-isomers, which disrupts efficient molecular packing.^[10] This disruption weakens the van der Waals forces, generally leading to lower melting points compared to their saturated analogs.^[10]

Table 1: Thermal Properties of Selected Long-Chain Esters

Compound/Ester Type	Melting Point (°C)	Boiling Point (°C)	Notes
Isopropyl Oleate	-33	-	Possesses a low melting point, making it suitable for lubricant applications.[13]
Butyl Oleate	-32	-	Similar low melting point to isopropyl oleate.[13]
Methyl Palmitate (Commercial MEPA)	28.2 ± 0.2	-	A saturated long-chain ester used as a Phase Change Material (PCM).[8]
Fatty acid methyl esters (from castor oil)	-	170	The presence of the hydroxyl group in ricinoleic acid affects the properties.[14]

| Poly(ω -hydroxy tetradecanoic acid) | 53K-78K (Mw) | - | A long-chain polyester exhibiting a brittle-to-ductile transition based on molecular weight.[1] |

Solubility

The solubility of long-chain hydroxy esters is a function of their dual chemical nature.

- In Water: Short-chain esters can be somewhat soluble in water because the ester's oxygen atoms can act as hydrogen bond acceptors for water molecules.[12][15] However, for long-chain hydroxy esters, the hydrophobic nature of the long aliphatic tail dominates, making them largely insoluble in water.[15][16] The presence of a hydroxyl group can slightly increase water solubility compared to a non-hydroxylated long-chain ester, but they remain predominantly non-polar.

- In Organic Solvents: Due to their significant non-polar character, long-chain hydroxy esters are generally soluble in organic solvents such as ethanol, acetone, and diethyl ether.[\[17\]](#)

Viscosity

Viscosity is a critical parameter, especially for applications like biolubricants.

- Effect of Chain Length: Viscosity increases with the length of the carbon chain in the alcohol and acid components of the ester.[\[2\]](#)[\[13\]](#)[\[18\]](#)
- Effect of Hydroxyl Group: The hydrogen bonding capability introduced by the hydroxyl group leads to a significant increase in viscosity compared to analogous esters without this functional group.[\[19\]](#)[\[20\]](#) For instance, castor oil alkyl esters exhibit excellent viscosity, partly due to the hydroxyl group on the ricinoleic acid backbone.[\[2\]](#)
- Effect of Temperature: As expected, viscosity decreases as temperature increases.[\[13\]](#)

Table 2: Viscosity of Selected Esters

Ester Type	Viscosity (Condition)	Source
Isopropyl Oleate	~17 cP (0°C) to ~2.5 cP (70°C)	[13]
Butyl Oleate	~17 cP (0°C) to ~2.5 cP (70°C)	[13]

| Castor Oil Alkyl Esters | Excellent viscosity and low-temperature properties [\[2\]](#) |

Spectroscopic Characterization

Spectroscopic methods are essential for the structural elucidation of long-chain hydroxy esters.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

Table 3: Characteristic IR Absorption Bands for Hydroxy Esters

Functional Group	Absorption Range (cm ⁻¹)	Description
O-H Stretch (hydroxyl)	3200 - 3600	Broad peak, indicating hydrogen bonding.
C=O Stretch (ester)	1735 - 1750	Strong, sharp peak. [21]
C-O Stretch (ester)	1000 - 1300	Two bands, characteristic of the ester group. [21]

| C-H Stretch (alkane) | 2850 - 3000 | Strong peaks from the long aliphatic chain. |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework.

Table 4: Typical ¹H-NMR Chemical Shifts for Long-Chain Hydroxy Esters

Proton Type	Chemical Shift (δ, ppm)	Notes
-CH ₃ (terminal methyl)	~0.88	Triplet. [22]
-CH ₂ - (aliphatic chain)	~1.2-1.6	Broad multiplet, the largest integrated signal. [22]
α-protons to C=O (-CH ₂ -COO-)	~2.3	Triplet. [23]
Protons on carbon bearing -OH (-CHOH-)	~3.6-4.0	Multiplet; position can vary. [23]

| Protons on carbon adjacent to ester oxygen (-O-CH₂-) | ~3.5-4.5 | Shifted downfield due to the electronegative oxygen.[\[21\]](#) |

Table 5: Typical ¹³C-NMR Chemical Shifts for Long-Chain Hydroxy Esters

Carbon Type	Chemical Shift (δ , ppm)	Notes
C=O (ester carbonyl)	160 - 180	Strongly deshielded.[21]
Carbon bearing -OH (-CHOH-)	50 - 90	
Carbon adjacent to ester oxygen (-O-CH ₂ -)	50 - 90	

| Aliphatic chain carbons (-CH₂-) | 20 - 40 | |

Experimental Protocols

The characterization of the physical properties of long-chain hydroxy esters involves several standard analytical techniques.

Differential Scanning Calorimetry (DSC)

- Objective: To determine melting points, crystallization temperatures, and enthalpies of fusion. [8]
- Methodology: A small, weighed sample (typically 5-10 mg) is sealed in an aluminum pan. An empty, sealed pan is used as a reference. The sample and reference are heated and cooled at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen). The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. Phase transitions like melting (endothermic) or crystallization (exothermic) appear as peaks in the resulting thermogram. The onset temperature of the peak is typically reported as the melting or crystallization point.[8]

Thermogravimetric Analysis (TGA)

- Objective: To assess thermal stability and decomposition temperature.[8]
- Methodology: A sample is placed in a high-precision balance located inside a furnace. The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air). The TGA instrument records the mass of the sample as a function of temperature. The resulting curve shows the temperatures at which the sample loses mass, indicating decomposition or evaporation. The starting temperature of degradation is a key measure of thermal stability.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

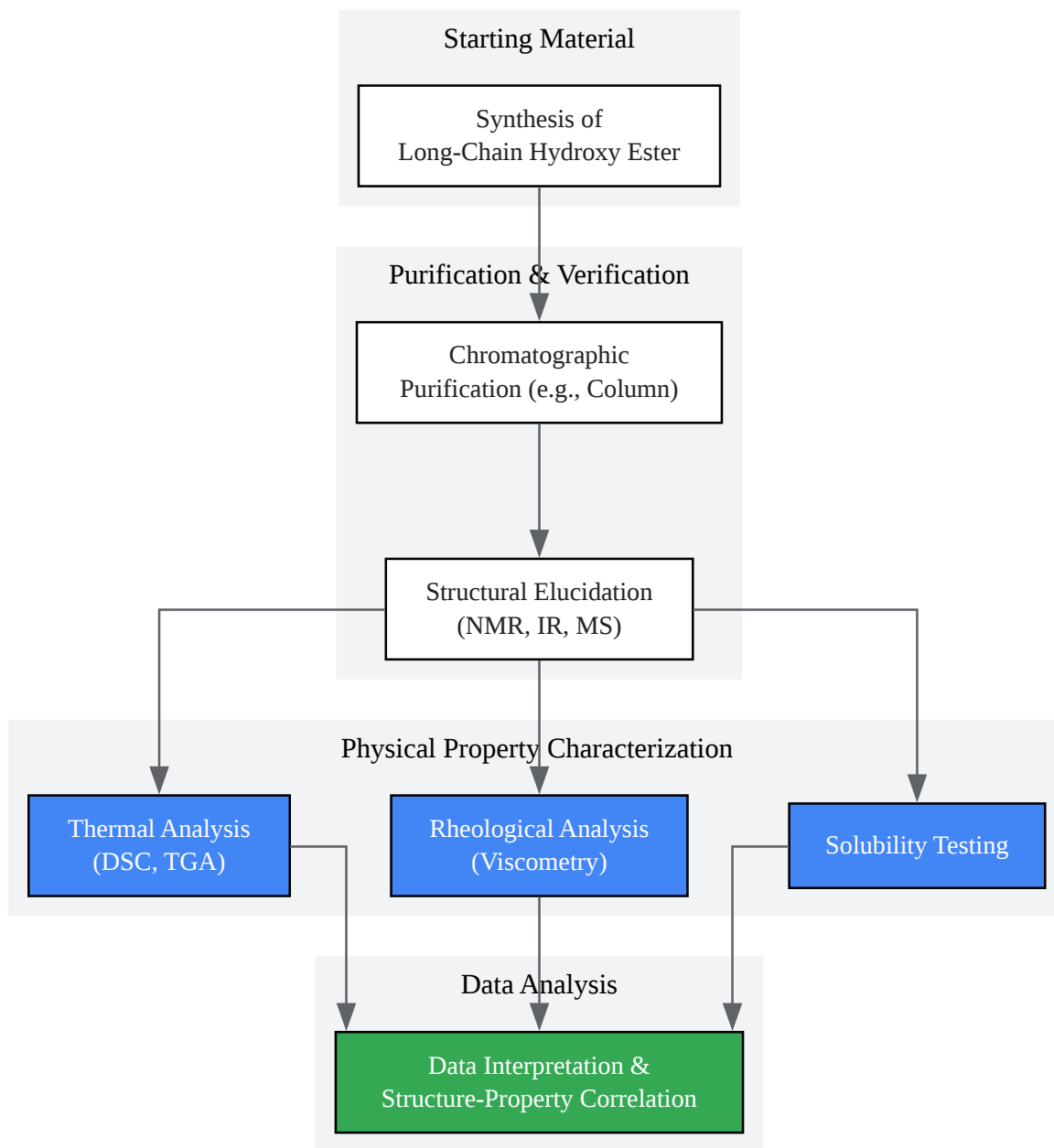
- Objective: To elucidate the detailed chemical structure.[\[22\]](#)
- Methodology: The ester sample is dissolved in a deuterated solvent (e.g., CDCl_3). The solution is placed in an NMR tube and inserted into the spectrometer's strong magnetic field. For ^1H -NMR, radiofrequency pulses are applied to excite the hydrogen nuclei. For ^{13}C -NMR, different pulse sequences are used to excite carbon nuclei. The instrument records the signals emitted as the nuclei relax. The resulting spectrum shows peaks whose chemical shifts, integration (for ^1H), and splitting patterns reveal the connectivity and chemical environment of the atoms.[\[22\]](#)[\[24\]](#)

Viscometry

- Objective: To measure the fluid's resistance to flow.
- Methodology: A rotational viscometer or a capillary viscometer can be used. For a rotational viscometer, a spindle is immersed in the liquid sample, which is maintained at a constant temperature. The instrument rotates the spindle at a known speed and measures the torque required. This torque is proportional to the viscosity of the fluid. Measurements are often taken over a range of temperatures to understand the temperature dependence of viscosity.[\[13\]](#)[\[18\]](#)

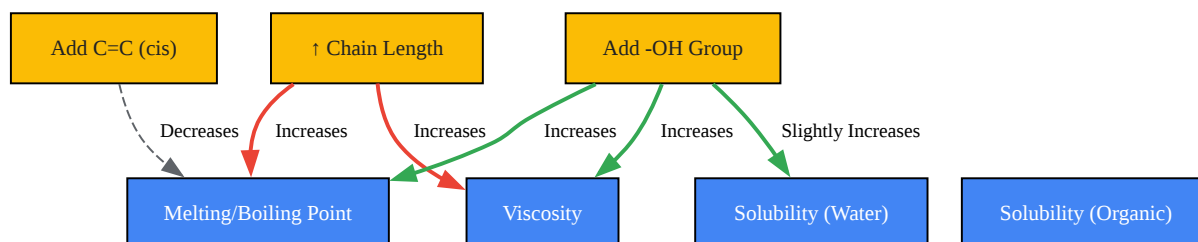
Visualizations

Experimental and Logical Workflows



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Caption: Experimental workflow for the characterization of long-chain hydroxy esters.



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Caption: Key structure-property relationships in long-chain hydroxy esters.

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